

safety and handling of 4-Bromo-3-iodobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Bromo-3-iodobenzoic acid*

Cat. No.: *B079514*

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **4-Bromo-3-iodobenzoic Acid**

This technical guide provides comprehensive safety and handling information for **4-Bromo-3-iodobenzoic acid**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, associated hazards, and recommended safety protocols.

Chemical and Physical Properties

4-Bromo-3-iodobenzoic acid is a solid organic compound.^[1] Key physical and chemical data are summarized below.

Property	Value
CAS Number	42860-06-0
Molecular Formula	C ₇ H ₄ BrIO ₂
Molecular Weight	326.91 g/mol
Appearance	Solid
Purity	97%
InChI	InChI=1S/C7H4BrIO2/c8-5-2-1-4(7(10)11)3-6(5)9/h1-3H,(H,10,11)
InChI Key	VRRRMWPFDXNFBX-UHFFFAOYSA-N
Solubility	Very slightly soluble (0.27 g/L at 25°C)
pKa (Predicted)	3.62 ± 0.10

Hazard Identification and Classification

While a comprehensive GHS classification for **4-Bromo-3-iodobenzoic acid** is not readily available, data from structurally similar compounds such as 3-Bromo-4-iodobenzoic acid and 4-Bromobenzoic acid suggest the following potential hazards[2][3]:

Hazard Statement	GHS Classification
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)
H315: Causes skin irritation	Skin irritation (Category 2)
H319: Causes serious eye irritation	Eye irritation (Category 2)
H335: May cause respiratory irritation	Specific target organ toxicity - single exposure (Category 3), Respiratory system

Signal Word: Warning[2][3]

First-Aid Measures

Immediate medical attention is crucial in case of exposure. The following are recommended first-aid procedures based on data for similar compounds[2][4][5]:

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Handling and Storage

Proper handling and storage are essential to minimize exposure and maintain the integrity of the compound.

Handling

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[2][4]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[2]
- Respiratory Protection: Avoid breathing dust. If dust is generated, use a NIOSH-approved respirator.[2]
- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[2]

Storage

- Store in a cool, dry, and well-ventilated place.[5]
- Keep the container tightly closed.[5]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE as described in Section 4.1. Avoid breathing dust and contact with the substance.[2]
- Environmental Precautions: Prevent the material from entering drains or waterways.[2]
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[2]

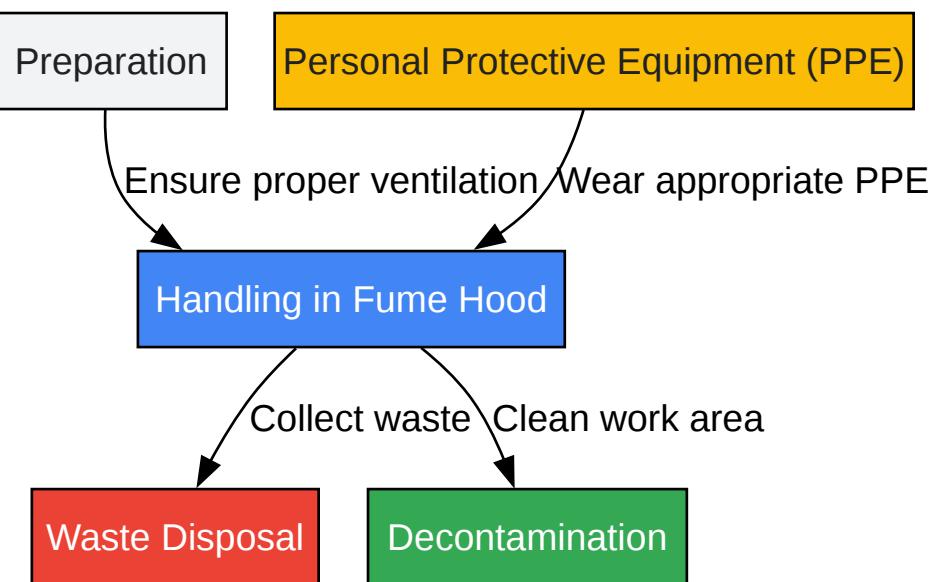
Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[2]

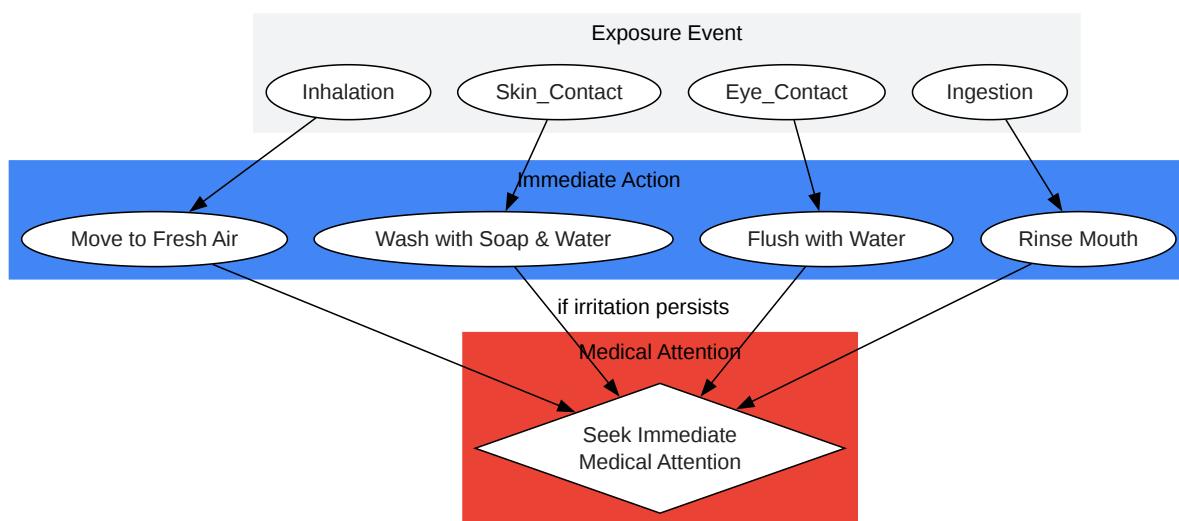
Experimental Workflows and Logical Relationships

The following diagrams illustrate key workflows and logical relationships for the safe handling of **4-Bromo-3-iodobenzoic acid**.

General Handling Workflow for 4-Bromo-3-iodobenzoic Acid



First-Aid Response Logic



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-3-iodobenzoic acid | CymitQuimica [cymitquimica.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. echemi.com [echemi.com]
- 4. fishersci.com [fishersci.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [safety and handling of 4-Bromo-3-iodobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b079514#safety-and-handling-of-4-bromo-3-iodobenzoic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com